

Dichloroacetyl Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Dichloroacetyl chloride

Cat. No.: B046642

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Introduction

Dichloroacetyl chloride, with the CAS Registry Number 79-36-7, is a significant chemical intermediate in the fields of organic synthesis, pharmaceuticals, and agrochemicals.^[1] It is the acyl chloride of dichloroacetic acid and is a colorless to light yellow liquid with a pungent odor.^[2] Its bifunctional nature, possessing both a reactive acyl chloride group and α -chloro substituents, makes it a versatile building block for the synthesis of a wide range of compounds.^[3] This guide provides an in-depth overview of its properties, synthesis, applications, and safe handling procedures.

Chemical and Physical Properties

The fundamental physical and chemical properties of **dichloroacetyl chloride** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	79-36-7	[1][4][5][6]
Molecular Formula	C ₂ HCl ₃ O	[2][6][7]
Molecular Weight	147.39 g/mol	[2][4][5][6]
Appearance	Colorless to light yellow, fuming liquid	[2][8]
Odor	Pungent, sharp, penetrating	[2][4][9]
Boiling Point	107-108 °C (225-226 °F) at 760 mmHg	[2][4][6]
Melting Point	< 25 °C	[6][7]
Density	1.5315 - 1.532 g/mL at 25 °C	[4][6]
Vapor Pressure	23.0 - 154 mmHg at 20-25 °C	[2][4]
Vapor Density	5.1 (heavier than air)	[4]
Flash Point	66 °C (151 °F)	[2][4]
Solubility	Decomposes in water; soluble in organic solvents like chloroform and benzene.	[4][10]
Refractive Index	n ₂₀ /D 1.46	[6]

Reactivity and Hazards

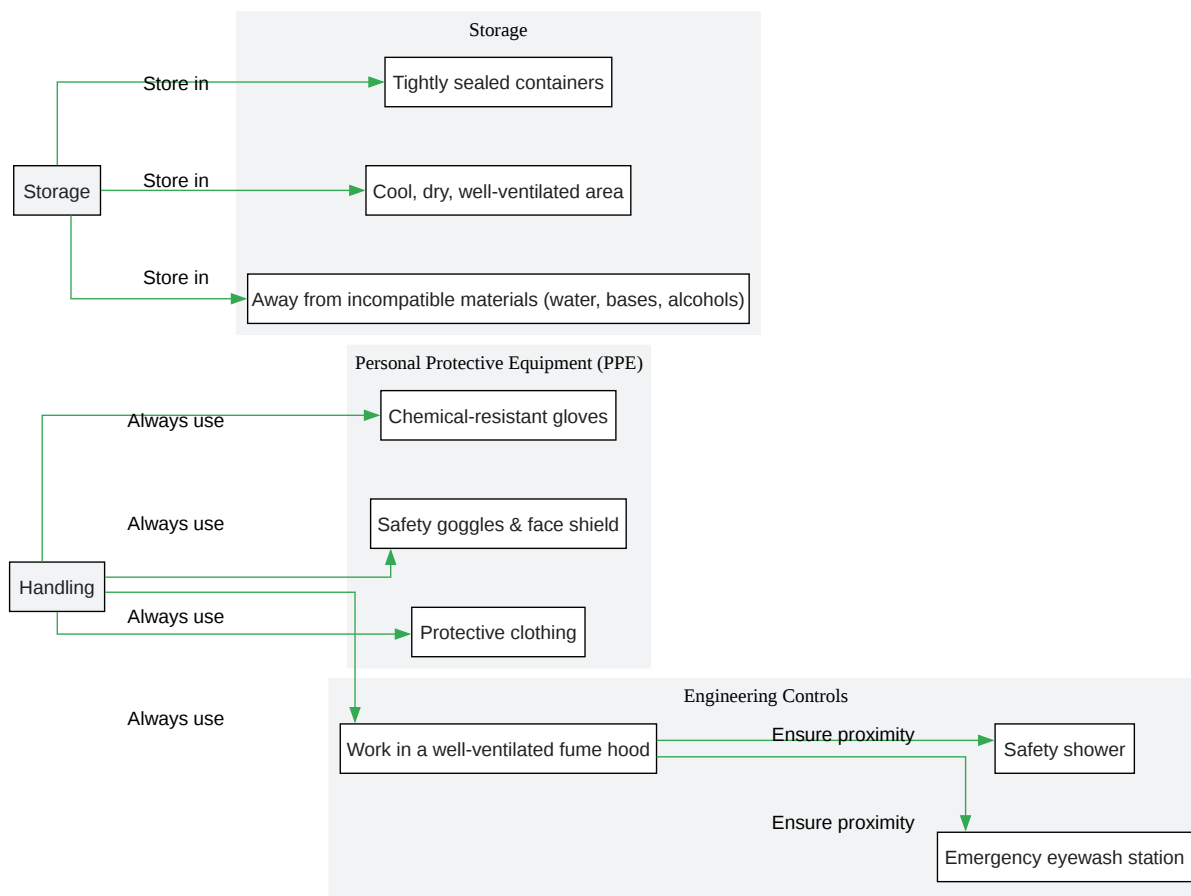
Dichloroacetyl chloride is a corrosive and reactive chemical that requires careful handling.[9]

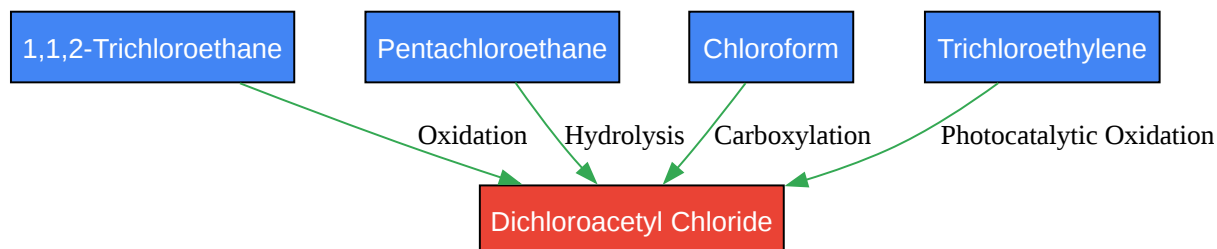
- **Reactivity with Water:** It reacts violently with water and moisture, decomposing to form dichloroacetic acid and corrosive hydrochloric acid gas.[4] This reaction is exothermic.[4]
- **Incompatible Materials:** It is incompatible with strong bases, alcohols, and oxidizing agents. [6][8] It may also react vigorously or explosively with ethers like diisopropyl ether in the presence of metal salts.[4]

- Hazards:
 - Corrosive: Causes severe skin burns and eye damage.[9][11] Vapors are irritating to the eyes, mucous membranes, and respiratory tract.[2][9]
 - Toxicity: It is toxic if it comes into contact with the skin. Inhalation can cause coughing, shortness of breath, nausea, and vomiting.[9]
 - Flammability: It is a combustible liquid.[8][9] Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[4][9]
 - Environmental Hazards: It is very toxic to aquatic life.[8][11]

Safe Handling and Storage

Due to its hazardous nature, strict safety protocols must be followed when handling **dichloroacetyl chloride**.





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